

A Comparative Guide to the Cross-Reactivity Profile of Cdc7-IN-13

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Compound of Interest

Compound Name: Cdc7-IN-13

Cat. No.: B12401930

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This guide provides a detailed analysis of the kinase selectivity of **Cdc7-IN-13**, a potent inhibitor of Cell Division Cycle 7 (Cdc7) kinase. For researchers and drug development professionals, understanding the cross-reactivity profile of a kinase inhibitor is crucial for interpreting experimental results and predicting potential off-target effects. This document compiles quantitative data on **Cdc7-IN-13**'s activity against other kinases and provides the methodologies used for these assessments.

Cdc7-IN-13: An Overview

Cdc7-IN-13 is a chemical probe that targets Cdc7 kinase, a key regulator of the initiation of DNA replication. It functions by forming a covalent bond with a cysteine residue near the ATP binding site of the Cdc7 kinase domain. The inhibitor has demonstrated potent activity in blocking the proliferation of various cancer cell lines.

Cross-Reactivity Profiling Data

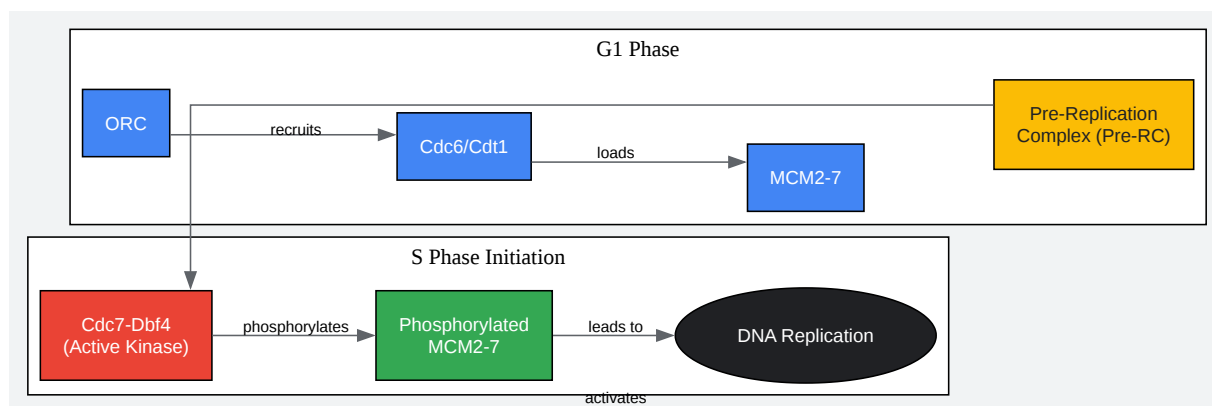
The selectivity of **Cdc7-IN-13** was assessed against a panel of kinases to determine its off-target activity. The following table summarizes the inhibitory activity (IC₅₀) of **Cdc7-IN-13** against its primary target, Cdc7, and other related kinases. The data demonstrates a high degree of selectivity for Cdc7.

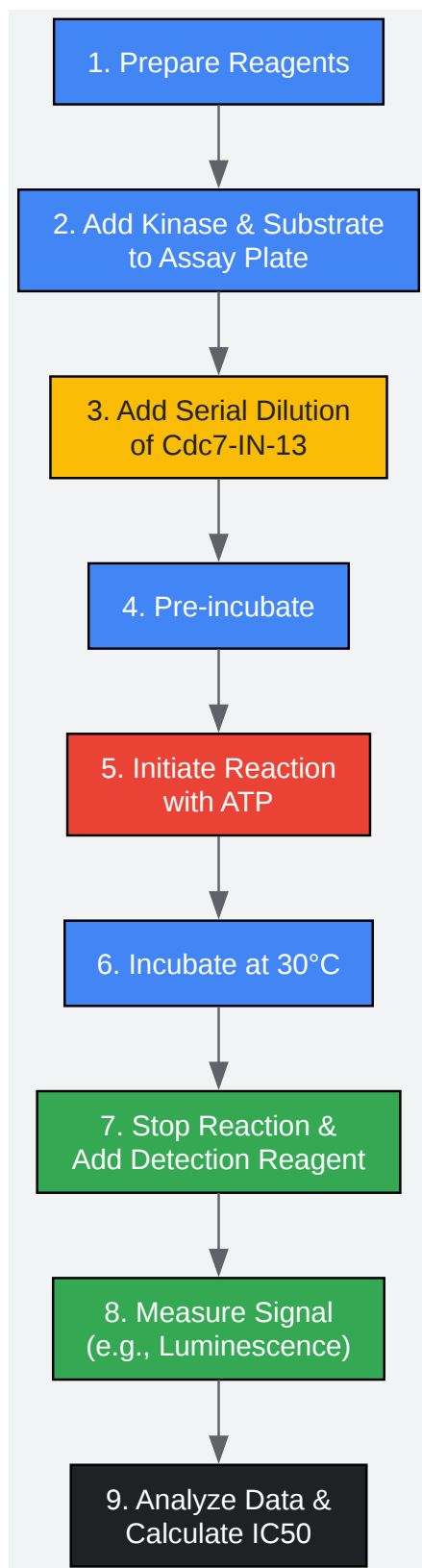
Kinase	IC50 (nM)
Cdc7	<10
Cdk2	>10,000
Cdk9	>10,000
Plk1	>10,000
Chk1	>10,000

Data presented is a representative summary. Researchers should consult primary literature for comprehensive screening data across larger kinase panels.

Signaling Pathway of Cdc7 Kinase

Cdc7 kinase, in complex with its regulatory subunit Dbf4, plays a pivotal role in the G1/S phase transition of the cell cycle. Its primary function is to phosphorylate the minichromosome maintenance (MCM) complex, which is a necessary step for the initiation of DNA replication.





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